

physical and chemical properties of 11-Deoxymogroside IIIE

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Compound of Interest

Compound Name: 11-Deoxymogroside IIIE

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An In-depth Technical Guide to 11-Deoxymogroside IIIE

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and known biological activities of **11-Deoxymogroside IIIE**, a cucurbitane triterpenoid glycoside isolated from *Siraitia grosvenorii* (monk fruit).

Core Physical and Chemical Properties

11-Deoxymogroside IIIE is a naturally occurring compound found in monk fruit.^[1] While specific experimental data for some physical properties like melting and boiling points are not readily available in published literature, its chemical characteristics can be well-defined.

Table 1: Physical and Chemical Properties of **11-Deoxymogroside IIIE** and the Closely Related Mogroside IIIE

Property	11-Deoxymogroside IIIE	Mogroside IIIE
CAS Number	1793003-47-0[1]	88901-37-5[2]
Molecular Formula	C48H82O18[1]	C48H82O19[2]
Molecular Weight	947.15 g/mol [1]	963.15 g/mol [2]
Appearance	White to off-white solid (inferred)	White to off-white solid
Solubility	Soluble in DMSO.[1] Soluble in Methanol and Water (inferred from similar mogrosides).	Soluble in Methanol and Water.
Storage	Store at -20°C.[1]	Store at 4°C.[2]

Spectral Data Analysis

Detailed spectral data for **11-Deoxymogroside IIIE** is not extensively published. However, by analyzing the spectra of the structurally similar Mogroside IIIE and other mogrosides, we can predict its key spectral features. The primary difference is the absence of a hydroxyl group at the C-11 position in **11-Deoxymogroside IIIE**.

Table 2: Predicted Spectral Characteristics of **11-Deoxymogroside IIIE**

Spectroscopic Technique	Predicted Salient Features for 11-Deoxymogroside IIIE
¹ H-NMR	<ul style="list-style-type: none">- Multiple signals in the upfield region (δ 0.8-2.5 ppm) corresponding to the triterpenoid core's methyl, methylene, and methine protons.- Anomeric proton signals for the glycosidic linkages between δ 4.5-5.5 ppm.- Absence of a signal corresponding to a proton on a hydroxyl-bearing carbon at the C-11 position, which would be present in Mogroside IIIE.
¹³ C-NMR	<ul style="list-style-type: none">- Numerous signals in the aliphatic region (δ 15-90 ppm) for the triterpenoid skeleton.- Signals for the olefinic carbons of the C5-C6 double bond around δ 120-145 ppm.- Anomeric carbon signals for the sugar moieties between δ 95-105 ppm.- The chemical shift for the C-11 carbon will be significantly different from that of Mogroside IIIE due to the lack of a hydroxyl group.
Mass Spectrometry (MS)	<ul style="list-style-type: none">- The ESI-MS in negative ion mode would show a prominent $[M-H]^-$ ion.- Fragmentation would likely involve the sequential loss of glucose units (162 Da) from the glycosidic chains.
Infrared (IR) Spectroscopy	<ul style="list-style-type: none">- A broad absorption band in the region of 3300-3500 cm^{-1} due to the O-H stretching vibrations of the multiple hydroxyl groups on the sugar moieties and the triterpenoid core.- C-H stretching vibrations just below 3000 cm^{-1}.- C-O stretching vibrations in the 1000-1200 cm^{-1} region.

Experimental Protocols

The isolation and purification of **11-Deoxymogroside IIIE** from *Siraitia grosvenorii* follows a general workflow for mogrosides.

General Experimental Workflow for Mogroside Isolation and Purification



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Caption: General workflow for the isolation and purification of mogrosides.

Detailed Methodologies

- Extraction:
 - Dried and powdered *Siraitia grosvenorii* fruit is extracted with hot water (material-to-liquid ratio of 1:15 to 1:25 g/mL) or 50-70% ethanol.[3][4]
 - The extraction is typically performed multiple times (e.g., 3 times for 60 minutes each) to ensure a high yield.[4]
 - The resulting solution is filtered to remove solid plant material, yielding a crude extract.
- Purification using Macroporous Resin Chromatography:
 - The crude extract is passed through a macroporous resin column (e.g., HZ 806).
 - The column is first washed with deionized water to remove impurities.
 - The mogrosides are then eluted using a stepwise gradient of ethanol in water (e.g., 20%, 40%, 60% ethanol).
 - Fractions are collected and analyzed by HPLC to identify those containing **11-Deoxymogroside III E**.

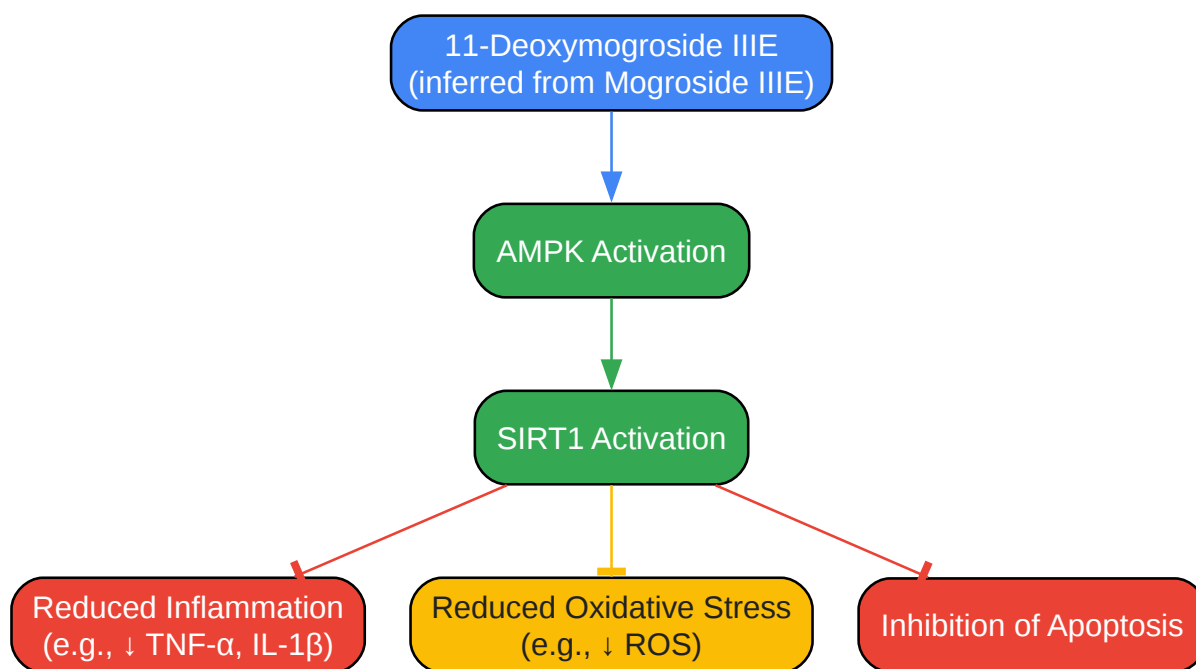
- Preparative High-Performance Liquid Chromatography (HPLC):
 - Fractions enriched with **11-Deoxymogroside III E** are pooled and concentrated.
 - The concentrate is further purified using preparative HPLC with a C18 column.
 - A typical mobile phase would be a gradient of acetonitrile in water.
- Analysis and Characterization:
 - The purity of the isolated compound is determined by analytical HPLC.
 - The structure is confirmed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[5][6]

Biological Activity and Signaling Pathways

While research specifically on **11-Deoxymogroside III E** is limited, extensive studies on the closely related Mogroside III E have elucidated its biological activities, which are likely shared by its 11-deoxy counterpart. Mogroside III E has been shown to possess anti-inflammatory and antioxidant properties.[7][8]

AMPK/SIRT1 Signaling Pathway

A key mechanism of action for Mogroside III E is the activation of the AMP-activated protein kinase (AMPK) and Sirtuin 1 (SIRT1) signaling pathway.[3][9][10] This pathway is a central regulator of cellular energy homeostasis and has implications in various metabolic diseases.



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Caption: Activation of the AMPK/SIRT1 pathway by mogrosides.

The activation of this pathway by Mogroside III E leads to several beneficial downstream effects:

- Reduction of Inflammation: It inhibits the production of pro-inflammatory cytokines.[3][9]
- Alleviation of Oxidative Stress: It helps in reducing cellular oxidative stress.[3][9]
- Inhibition of Apoptosis: It can prevent programmed cell death in certain pathological conditions.[3][9]

These activities suggest that **11-Deoxymogroside III E** could be a valuable compound for research in metabolic disorders, inflammatory conditions, and diseases associated with oxidative stress.

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